

"5-Bromo-2-methylthioanisole" molecular structure and properties

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Compound of Interest

Compound Name: 5-Bromo-2-methylthioanisole

Cat. No.: B599528

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An In-depth Technical Guide to 5-Bromo-2-methylthioanisole

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-2-methylthioanisole, also known as 4-bromo-1-methyl-2-(methylthio)benzene, is a halogenated aromatic sulfide. This document provides a comprehensive overview of its known molecular structure and properties based on currently available data. Due to the limited publicly accessible experimental information, this guide also highlights areas where further research and data generation are required.

Molecular Structure and Identification

5-Bromo-2-methylthioanisole is an organic compound featuring a benzene ring substituted with a bromine atom, a methyl group, and a methylthio group.

Systematic Name: 4-Bromo-1-methyl-2-(methylthio)benzene Common Name: **5-Bromo-2-methylthioanisole** CAS Number: 142994-01-2^{[1][2][3][4]} Molecular Formula: C₈H₉BrS^{[1][2]}

Molecular Structure Visualization:

Caption: 2D structure of **5-Bromo-2-methylthioanisole**.

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **5-Bromo-2-methylthioanisole** are not widely available in the public domain. The table below summarizes the information that has been collated from various chemical supplier databases.

Property	Value	Source
Molecular Weight	217.13 g/mol	[3]
Appearance	Yellow liquid	Hoffman Fine Chemicals
Melting Point	Not Available	Hoffman Fine Chemicals
Boiling Point	Not Available	
Density	Not Available	
Storage	Store in a dry place at room temperature (20 to 22 °C)	

Spectroscopic Data

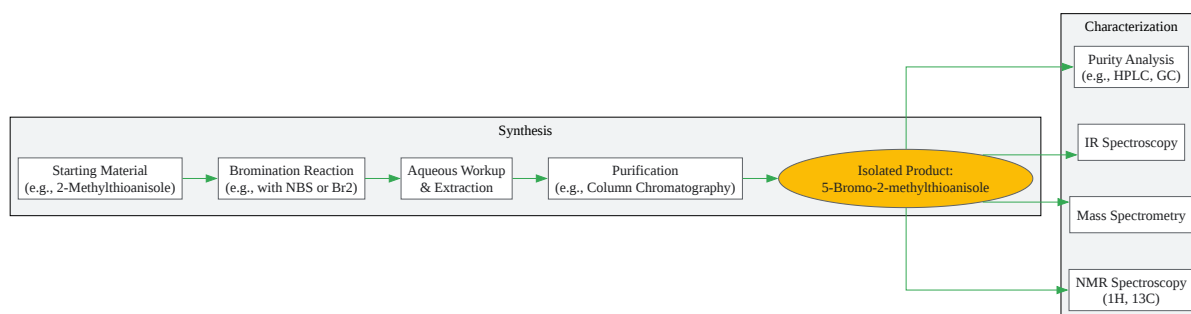
While some suppliers indicate the availability of spectroscopic data such as NMR, HPLC, and LC-MS, the actual spectra and detailed peak information are not publicly accessible.[3] Researchers requiring this information are advised to contact chemical suppliers directly.

Synthesis and Experimental Protocols

A specific, detailed, and validated experimental protocol for the synthesis of **5-Bromo-2-methylthioanisole** is not readily available in the scientific literature or patent databases. General synthetic routes for related bromo-thioanisole derivatives may serve as a starting point for developing a synthetic strategy.

Logical Workflow for a Potential Synthesis:

A plausible synthetic route could involve the bromination of 2-methylthioanisole or the methylation of 5-bromo-2-methylthiophenol. The following diagram illustrates a generalized logical workflow for a potential synthesis and characterization process.



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Caption: A potential workflow for the synthesis and characterization.

Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **5-Bromo-2-methylthioanisole** or its involvement in any signaling pathways. Its structural similarity to other biologically active molecules suggests potential for investigation in areas such as medicinal chemistry and drug discovery.

Conclusion and Future Directions

5-Bromo-2-methylthioanisole is a chemical compound for which basic identifying information is available. However, a significant gap exists in the public domain concerning its detailed physicochemical properties, spectroscopic data, validated synthesis protocols, and biological activity. For researchers and professionals in drug development, this presents an opportunity for foundational research to fully characterize this molecule and explore its potential

applications. The generation and publication of experimental data for this compound would be a valuable contribution to the chemical and pharmaceutical sciences.

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